

An In-Depth Technical Guide to 1-Phenyl octadecane

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Compound of Interest

Compound Name: **1-Phenyl octadecane**

Cat. No.: **B1293679**

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This guide provides a detailed overview of the physicochemical properties and analytical methodologies related to **1-Phenyl octadecane**, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Data

1-Phenyl octadecane, also known as stearylbenzene or octadecylbenzene, is a long-chain aromatic hydrocarbon. Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C ₂₄ H ₄₂	[1]
Linear Formula	C ₆ H ₅ (CH ₂) ₁₇ CH ₃	[2]
Molecular Weight	330.59 g/mol	[1][2][3]
CAS Number	4445-07-2	[1][2]

Experimental Protocols

Analysis of Mineral Oil Saturated Hydrocarbons (MOSH) in Food Simulants via HPLC-GC-FID

A key application of **1-Phenyl octadecane** is as an internal standard in the analysis of mineral oil saturated hydrocarbons (MOSH) in food and packaging materials. The following protocol outlines a method for its use.

Objective: To quantify the concentration of MOSH in a food simulant (e.g., ethanol 95%) using **1-Phenyloctadecane** as an internal standard.

Methodology: High-Performance Liquid Chromatography coupled with Gas Chromatography and Flame Ionization Detection (HPLC-GC-FID).

Reagents and Materials:

- **1-Phenyloctadecane** (internal standard)
- MOSH standard mix
- n-hexane (for dilutions)
- Food simulant sample
- HPLC-GC-FID system

Procedure:

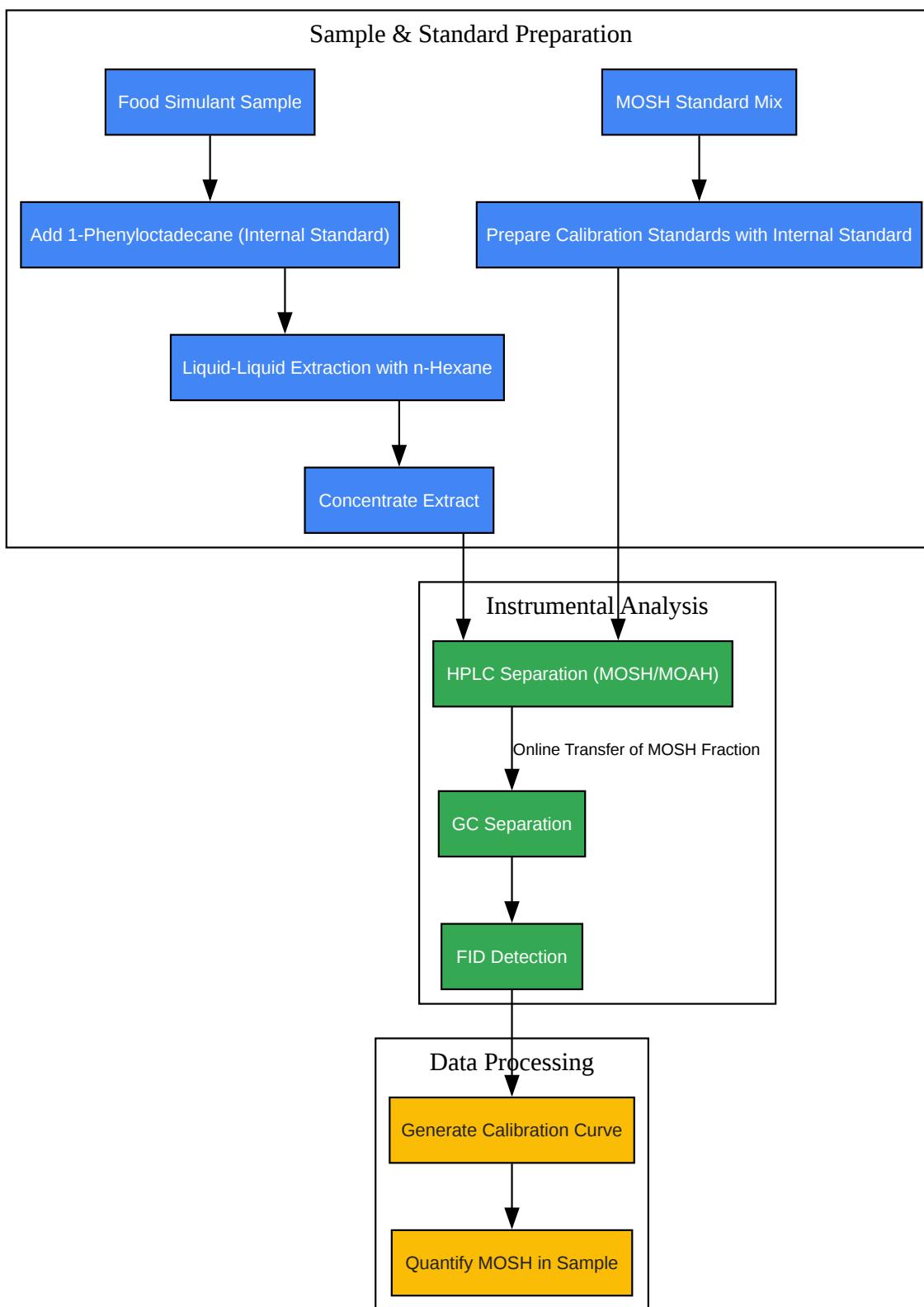
- Standard Preparation:
 - Prepare a stock solution of **1-Phenyloctadecane** in n-hexane.
 - Prepare a series of calibration standards containing known concentrations of a MOSH mix and a fixed concentration of the **1-Phenyloctadecane** internal standard.
- Sample Preparation:
 - Take a known volume of the food simulant sample.
 - Add a known amount of the **1-Phenyloctadecane** internal standard stock solution.
 - Extract the hydrocarbons using liquid-liquid extraction with n-hexane.
 - Concentrate the organic phase to a final known volume.
- Chromatographic Analysis:

- Inject the prepared standards and samples into the HPLC-GC-FID system.
- The HPLC separates the aromatic (MOAH) and saturated (MOSH) hydrocarbon fractions.
- The MOSH fraction is transferred online to the GC for separation of the individual saturated hydrocarbons.
- The FID detector quantifies the amount of each hydrocarbon.
- Quantification:
 - A calibration curve is generated by plotting the ratio of the peak area of the MOSH mix to the peak area of the **1-Phenyloctadecane** internal standard against the concentration of the MOSH mix.
 - The concentration of MOSH in the sample is determined using this calibration curve.

Diagrams

Analytical Workflow for MOSH Quantification

The following diagram illustrates the analytical workflow for the quantification of Mineral Oil Saturated Hydrocarbons (MOSH) using **1-Phenyloctadecane** as an internal standard.

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Caption: Workflow for MOSH analysis using an internal standard.

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